

# Ohchinin efficacy compared to standard of care

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## Compound of Interest

Compound Name: Ohchinin

Cat. No.: B1157707

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## Ohchinin: An Overview of a Natural Compound

**Ohchinin** is a natural chemical compound classified as a limonoid.<sup>[1]</sup> It is isolated from the fruit of the *Melia azedarach* tree, also known as the Chinaberry tree.<sup>[1]</sup> Currently, **Ohchinin** is available for purchase for research purposes.<sup>[1]</sup>

At present, there is a notable lack of publicly available scientific literature and clinical trial data regarding the therapeutic efficacy of **Ohchinin** in comparison to any established standard of care for specific medical conditions. Further research is required to determine its potential pharmacological properties and any therapeutic applications.

It is important to distinguish **Ohchinin** from Oxybutynin, a well-established medication. Oxybutynin is an anticholinergic drug primarily used to treat overactive bladder.<sup>[2]</sup><sup>[3]</sup> It is considered a first-line therapy for this condition due to its established efficacy and safety profile.<sup>[2]</sup> Oxybutynin is also used off-label to manage hyperhidrosis (excessive sweating).<sup>[2]</sup> Unlike **Ohchinin**, which is a natural product, Oxybutynin is a synthetic molecule.<sup>[4]</sup>

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## References

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